

An In-depth Technical Guide to 2,4'-Dimethoxybenzophenone

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Compound of Interest

Compound Name: **2,4'-Dimethoxybenzophenone**

Cat. No.: **B1296146**

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This guide provides essential physicochemical data for **2,4'-Dimethoxybenzophenone**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

The fundamental molecular attributes of **2,4'-Dimethoxybenzophenone** are summarized below. This information is critical for experimental design, analytical method development, and chemical synthesis.

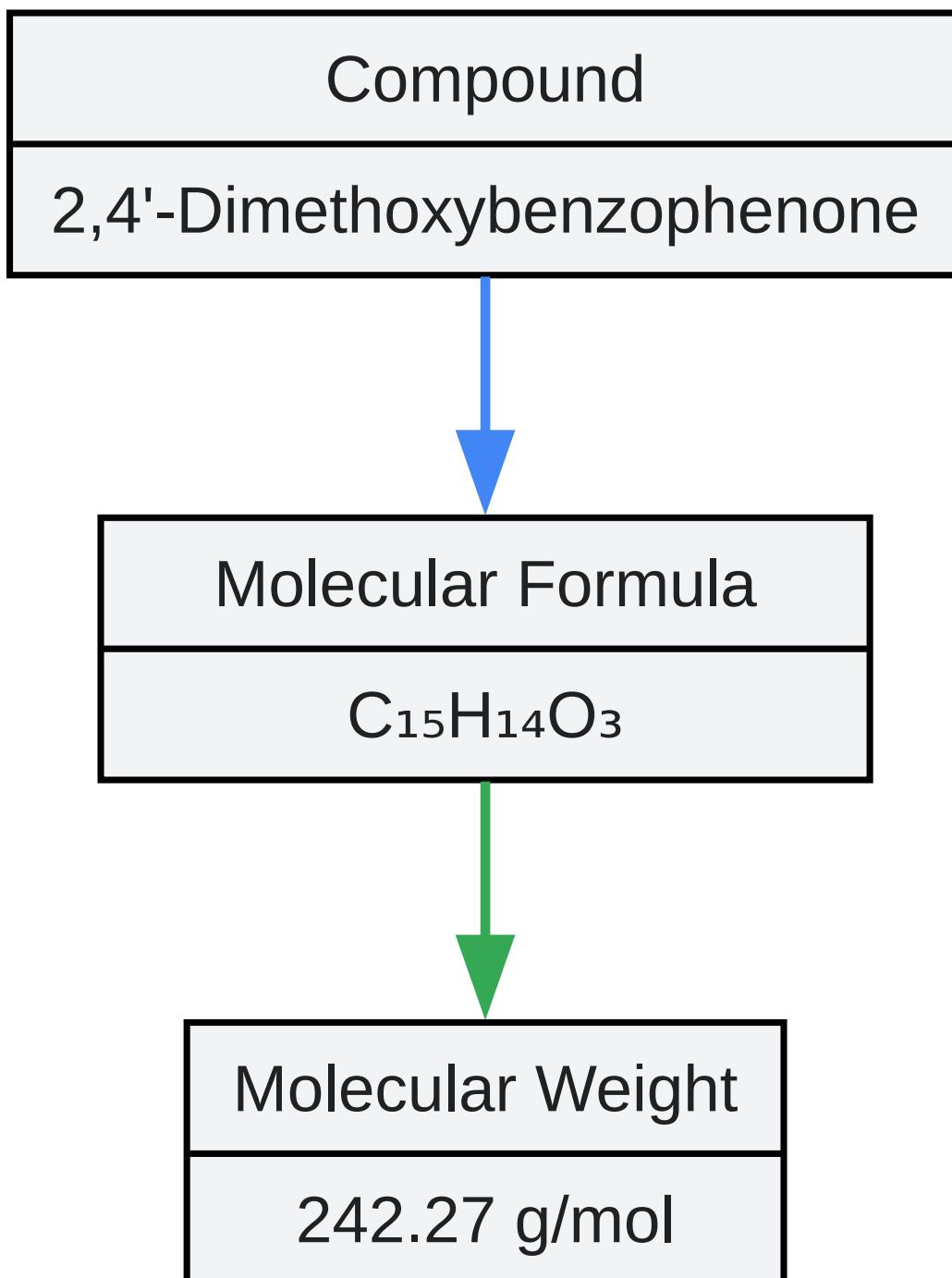
Parameter	Value	Source
Molecular Formula	C ₁₅ H ₁₄ O ₃	[1]
Molecular Weight	242.27 g/mol	Calculated
Monoisotopic Mass	242.0943 Da	[1]

Note: The molecular weight is calculated based on the atomic weights of the constituent elements, while the monoisotopic mass corresponds to the mass of the molecule with the most abundant isotopes.

Logical Relationship of Molecular Properties

The relationship between the chemical name, its empirical formula, and the resulting molecular weight is a foundational concept in chemistry. The diagram below illustrates this direct

correlation for **2,4'-Dimethoxybenzophenone**.



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Fig. 1: Relationship between chemical identity, formula, and molecular weight.

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References

- 1. PubChemLite - 2,4'-dimethoxybenzophenone (C15H14O3) [pubchemlite.lcsb.uni.lu]
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